Beta-Cyanin Bioavailability and Metabolism: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	*BETA-CYANIN*
CAS No.:	*11023-54-4*
Cat. No.:	*B1172450*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current in vivo bioavailability and metabolism data for **beta-cyanin**s, a class of red-violet betalain pigments. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on quantitative data, detailed experimental methodologies, and the underlying metabolic pathways.

Introduction

Beta-cyanins, with betanin from beetroot (Beta vulgaris) being the most well-known example, are water-soluble nitrogenous pigments responsible for the red-violet hues in many plants of the order Caryophyllales. Beyond their role as natural colorants, **beta-cyanin**s have garnered significant interest for their potent antioxidant and anti-inflammatory properties, suggesting a potential for therapeutic applications. However, the efficacy of these compounds is intrinsically linked to their bioavailability and metabolic fate within the body. This guide synthesizes the current knowledge on the absorption, distribution, metabolism, and excretion (ADME) of **beta-**

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cyanins, providing a critical resource for their evaluation as potential nutraceuticals and therapeutic agents.

Quantitative Pharmacokinetic Data

The bioavailability of **beta-cyanin**s is generally considered to be low, with significant inter-individual variation.[1][2] Plasma concentrations of the parent compounds in humans are often below the limit of detection, making urinary and fecal excretion the primary sources of quantitative data.[3] Animal models, particularly rats, have provided some insights into plasma concentrations.

Table 1: Pharmacokinetic Parameters of **Beta-Cyanin**s in Humans (Urinary Excretion)

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Parameter	Value	Source Compound(s)	Study Population	Citation
Renal Recovery	0.13%	Betalains from beetroot	Healthy volunteers	[2][4]
	0.28 ± 0.08%	Betanin and isobetanin from red beet juice	6 healthy female volunteers	[5]
	~0.3% (0.12 - 0.58%)	Betanin and isobetanin from red beet juice and crunchy slices	12 healthy volunteers	[1]
	0.5 - 0.9%	Betacyanins from red beet juice	4 healthy volunteers	[6]
Time to Max. Excretion Rate (tmax,R)	3.0 h (median; range 2.5-8.0 h)	Betanin and isobetanin from red beet juice	6 healthy female volunteers	[5]
Max. Excretion Rate	91.7 ± 30.1 µg/h	Betanin and isobetanin from red beet juice	6 healthy female volunteers	[5]
Renal Elimination Rate Constant (λz)	0.16 h^{-1}	Betalains from beetroot	Healthy volunteers	[2][4]
	0.097 ± 0.021 h^{-1}	Betanin and isobetanin from red beet juice	6 healthy female volunteers	[5]
Renal Elimination Half-Life (t½)	7.43 ± 1.47 h	Betanin and isobetanin from red beet juice	6 healthy female volunteers	[5]

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Table 2: Plasma Concentrations of **Beta-Cyanin**s and Metabolites in Rats

Compound	Plasma Concentration (µmol/L)	Source Compound(s)	Animal Model	Citation
Betanin	2.14 ± 0.06	Betalain preparation from fermented red beet juice	6 male Wistar rats	[7][8]
Isobetanin	3.28 ± 0.04	Betalain preparation from fermented red beet juice	6 male Wistar rats	[7][8]
17-decarboxy-betanin	0.52 ± 0.01	Betalain preparation from fermented red beet juice	6 male Wistar rats	[7]
Neobetanin	0.01 ± 0.00	Betalain preparation from fermented red beet juice	6 male Wistar rats	[7]
Betanidin	0.02 ± 0.00	Betalain preparation from fermented red beet juice	[8]	

Metabolic Pathways and Absorption

The metabolism of **beta-cyanin**s is a complex process that begins in the gastrointestinal tract and is heavily influenced by the gut microbiota. The primary metabolic transformations include deglycosylation, decarboxylation, and dehydrogenation.

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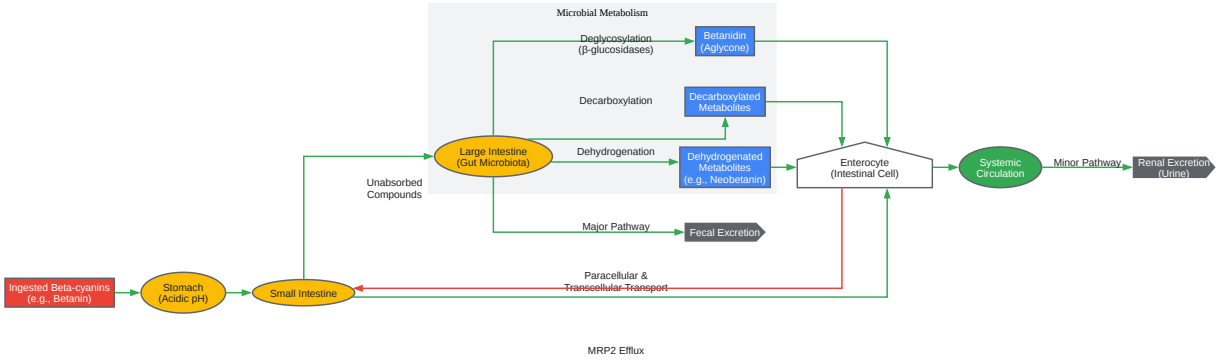

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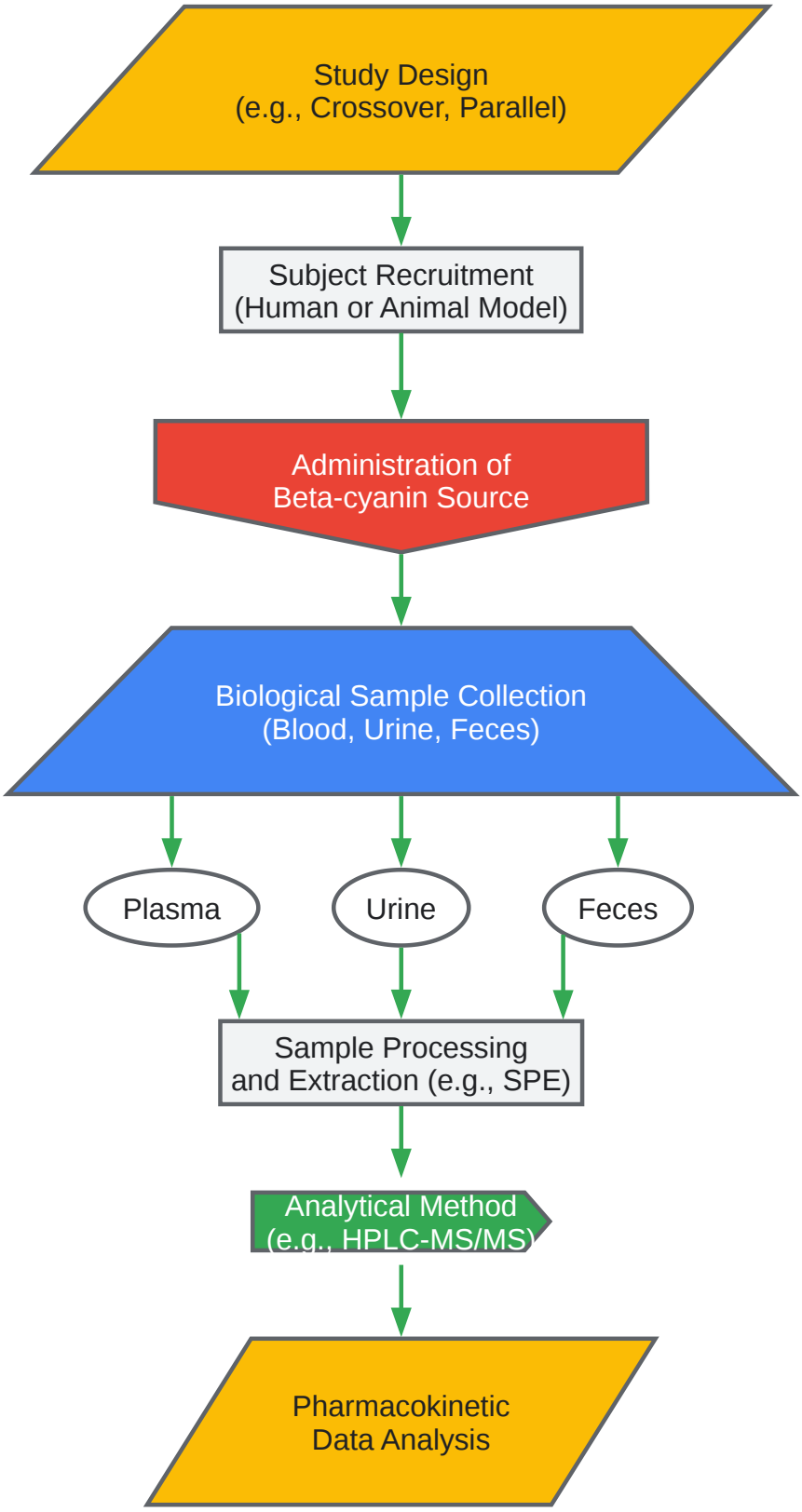

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